Introduction: The Strategic Value of a Bifunctional Biaryl Intermediate

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Compound of Interest

Compound Name:	*4-(3-BOC-Aminophenyl)phenol*
CAS No.:	*1261958-25-1*
Cat. No.:	*B1144040*

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In the landscape of medicinal chemistry, the pursuit of novel therapeutics often hinges on the strategic design and synthesis of complex molecules. Intermediates that offer both a privileged core structure and versatile functional handles are invaluable assets in this endeavor. **4-(3-BOC-Aminophenyl)phenol**, also known as tert-butyl (3-(4-hydroxyphenyl)phenyl)carbamate (CAS No. 1261958-25-1), has emerged as a significant building block for precisely these reasons.[1]

This guide provides a comprehensive technical overview of **4-(3-BOC-Aminophenyl)phenol**, designed for researchers, medicinal chemists, and drug development professionals. We will explore its fundamental properties, detail a robust synthetic protocol grounded in established catalytic methods, and illuminate its strategic applications as a bifunctional scaffold in the synthesis of advanced pharmaceutical candidates. The inherent value of this molecule lies in its biphenyl core, a recurring and effective motif in pharmacologically active compounds, combined with the orthogonally protected amine and a reactive phenol, allowing for sequential and controlled chemical modifications.[2]

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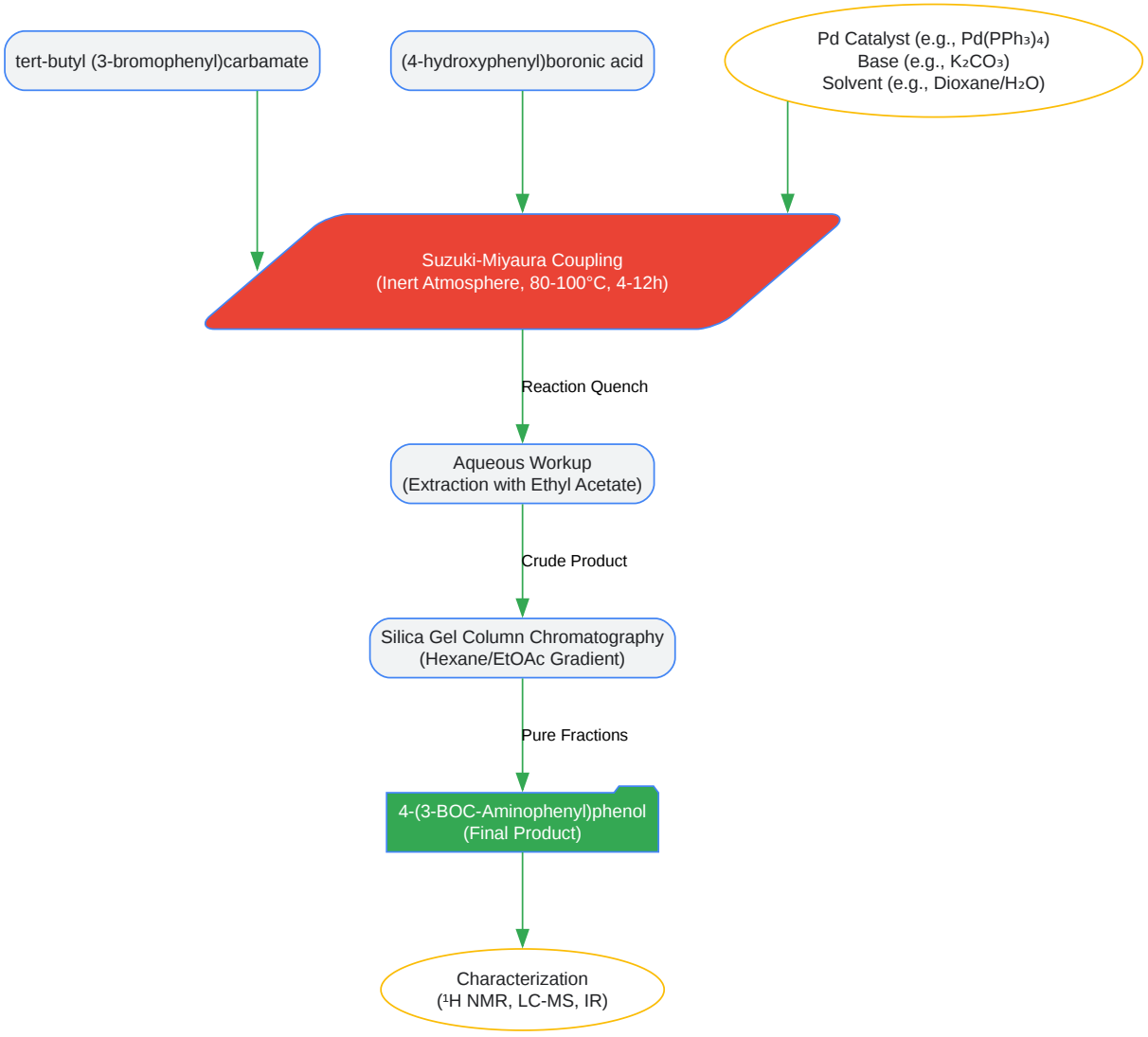
Part 1: Core Physicochemical and Structural Characteristics

Understanding the fundamental properties of a synthetic intermediate is critical for its effective use in multi-step synthesis, including reaction setup, purification, and storage.

Structural and Molecular Data

The structure of **4-(3-BOC-Aminophenyl)phenol** features a biphenyl system where one ring is substituted with a phenolic hydroxyl group and the other with a tert-butoxycarbonyl (BOC) protected amine. This BOC group provides stability under a range of reaction conditions while allowing for facile deprotection under acidic conditions, a cornerstone of its synthetic utility.

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Caption: Workflow for the synthesis of **4-(3-BOC-Aminophenyl)phenol**.

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Detailed Experimental Protocol

This protocol is a representative procedure based on established Suzuki-Miyaura coupling methodologies. Researchers should adapt it based on laboratory-specific conditions and safety assessments.

Materials:

- tert-butyl (3-bromophenyl)carbamate (1.0 eq)
- (4-hydroxyphenyl)boronic acid (1.2 eq)
- Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.03 eq)
- Potassium Carbonate (K_2CO_3) (3.0 eq)
- 1,4-Dioxane (Anhydrous)
- Deionized Water
- Ethyl Acetate (EtOAc)
- Saturated Sodium Chloride solution (Brine)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Silica Gel (for chromatography)

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, add tert-butyl (3-bromophenyl)carbamate (1.0 eq), (4-hydroxyphenyl)boronic acid (1.2 eq), and potassium carbonate (3.0 eq).
- Inert Atmosphere: Evacuate and backfill the flask with an inert gas (Argon or Nitrogen) three times to ensure an oxygen-free environment. This is crucial to prevent the degradation of the palladium catalyst.

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- Solvent and Catalyst Addition: Under the inert atmosphere, add anhydrous 1,4-dioxane and deionized water (typically a 4:1 to 5:1 ratio). Degas the resulting suspension by bubbling the inert gas through it for 15-20 minutes. Subsequently, add the tetrakis(triphenylphosphine)palladium(0) catalyst.
- Reaction: Heat the reaction mixture to 90-100°C and stir vigorously. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 4-12 hours).
- Workup: Cool the reaction mixture to room temperature. Dilute with ethyl acetate and water. Transfer the mixture to a separatory funnel and separate the layers.
- Extraction: Extract the aqueous layer twice more with ethyl acetate. Combine the organic layers.
- Washing and Drying: Wash the combined organic layer with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude residue by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to yield **4-(3-BOC-Aminophenyl)phenol** as a solid.

Part 3: Strategic Applications in Medicinal Chemistry

The synthetic value of **4-(3-BOC-Aminophenyl)phenol** lies in the differential reactivity of its two functional groups. The BOC-protected amine is stable to many reaction conditions used to modify the phenol, while the phenol's acidity allows for its selective functionalization.

Orthogonal Functionalization Strategy

This molecule is an ideal substrate for building molecular complexity in a controlled, stepwise manner.

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Sources

- 1. 1261958-25-1|4-(3-BOC-Aminophenyl)phenol|BLD Pharm [bldpharm.com]
- 2. benchchem.com [benchchem.com]
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